

A Comparative Guide to Orphenadrine Quantification Methods in the Laboratory

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Compound of Interest

Compound Name: Orphenadrine-d3

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For researchers, scientists, and professionals in drug development, the accurate quantification of orphenadrine is crucial for pharmacokinetic studies, formulation development, and quality control. This guide provides an objective comparison of various analytical methods used for the quantification of orphenadrine, supported by experimental data from peer-reviewed studies. The methodologies covered include High-Performance Liquid Chromatography (HPLC), Gas Chromatography-Mass Spectrometry (GC-MS), and Liquid Chromatography with tandem mass spectrometry (LC-MS/MS), among others.

Quantitative Data Summary

The performance of different analytical methods for orphenadrine quantification is summarized in the tables below. These tables provide a clear comparison of key validation parameters to aid in method selection based on the specific requirements of the analysis, such as required sensitivity, sample matrix, and available instrumentation.

Table 1: High-Performance Liquid Chromatography (HPLC) Methods

Method	Linearity Range (µg/mL)	Limit of Detection (LOD) (µg/mL)	Limit of Quantification (LOQ) (µg/mL)	Accuracy (% Recovery)	Precision (%RSD/CV)	Reference
RP-HPLC-UV	0.5 - 150	-	0.0633 - 0.0794	98.9 - 101.4	<2%	[1][2]
RP-HPLC-UV	0.8 - 12	-	-	92.4 - 102.3	<2.0%	[3]
RP-HPLC-UV	10 - 70	0.3	-	-	-	[4]
RP-HPLC-DAD	25 - 1000	-	-	-	-	[5]
RP-HPLC-UV	0.1 - 50	0.0135	0.1063	-	0.1 - 0.3%	[6]

Table 2: Mass Spectrometry (MS) Based Methods

Method	Linearity Range (ng/mL)	Limit of Detection (LOD) (ng/mL)	Limit of Quantification (LOQ) (ng/mL)	Accuracy (% Recovery)	Precision (%CV)	Reference
GC-Capillary	2.5 - 120 (µg/L)	2 (µg/L)	-	~100.1	<3.6%	[7]
LC-MS/MS	1 - 200	-	-	Satisfactory	1.6 - 6.1% (inter-assay)	[8][9]
LC-MS/MS	1 - 500	0.07	-	-	-	[10]
LC-MS/MS	2 - 80	-	2	93.2 - 110%	-	[11]

Table 3: Other Analytical Methods

Method	Linearity Range	Limit of Detection (LOD)	Limit of Quantification (LOQ)	Reference
Spectrophotometry	0.1 - 6 µg/mL	-	-	[12]
Spectrofluorometry	0.04 - 0.5 µg/mL	4.71 ng/mL	14.29 ng/mL	[13]
Simultaneous Equation (Spectrophotometry)	2 - 12 µg/mL	0.610 µg/mL	1.85 µg/mL	

Experimental Protocols

Detailed methodologies for the key experiments are provided below. These protocols are based on published literature and offer a starting point for laboratory implementation.

Reversed-Phase High-Performance Liquid Chromatography (RP-HPLC-UV)

This method is suitable for the quantification of orphenadrine in pharmaceutical dosage forms.

- Instrumentation: A standard HPLC system equipped with a UV detector.
- Column: Zodiac C18 column (250x 4.6 mm, 5 µm)[4].
- Mobile Phase: A mixture of methanol, acetonitrile, and water in a ratio of 40:30:30 (v/v/v)[4].
- Flow Rate: 1.0 mL/min[4].
- Detection: UV detection at a wavelength of 217 nm[4].

- **Sample Preparation:** Standard and sample solutions are prepared in the mobile phase. For tablet dosage forms, a portion of the powdered tablets is dissolved in the mobile phase, sonicated, and filtered before injection[4].
- **Validation:** The method should be validated according to ICH guidelines, assessing parameters such as linearity, precision, accuracy, specificity, and robustness[14][15][16][17][18].

Gas Chromatography with Flame Ionization Detection (GC-FID)

This method provides an alternative for the quantification of orphenadrine citrate.

- **Instrumentation:** A gas chromatograph equipped with a flame ionization detector (FID)[19].
- **Column:** ZB-Drug-1 column (30.0m x 0.25mm)[19].
- **Carrier Gas:** Nitrogen[19].
- **Flow Rate:** 14.0 mL/min at a pressure of 130.8kPa[19].
- **Oven Temperature Program:** Initial temperature of 50°C held for 10 minutes, then ramped at 10°C/min to a final temperature of 200°C, held for 10 minutes[19].
- **Detector Temperature:** 280°C[19].
- **Sample Preparation:** Samples are dissolved in a suitable solvent such as methanol[19].
- **Validation:** The method's specificity, linearity, and performance under forced degradation conditions should be evaluated as per ICH guidelines[19].

Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS)

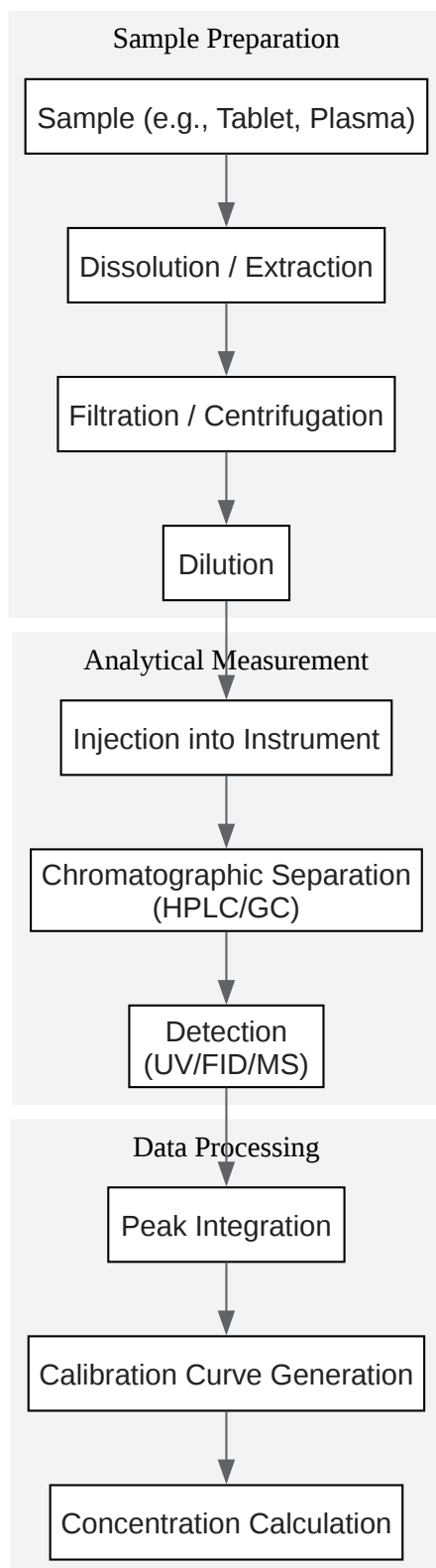
This highly sensitive and selective method is ideal for the determination of orphenadrine in biological matrices such as plasma.

- **Instrumentation:** An HPLC system coupled to a tandem mass spectrometer[8].

- Sample Preparation: A simple protein precipitation is often sufficient for plasma samples[8][10]. Acetonitrile is a common precipitating agent[10].
- Chromatographic Conditions: A short run time can be achieved, for instance, an injection-to-injection time of 3 minutes with a retention time for orphenadrine of 1.1 minutes[8].
- Mass Spectrometry: Detection is performed in multiple reaction monitoring (MRM) mode. For orphenadrine, the precursor to product ion transition is m/z 270.3 $\rightarrow$ 181[10][11].
- Validation: The method must be fully validated for bioanalytical applications, including assessments of selectivity, accuracy, precision, matrix effects, and stability, following guidelines from regulatory bodies like the FDA and EMA[14][15][16][17][18].

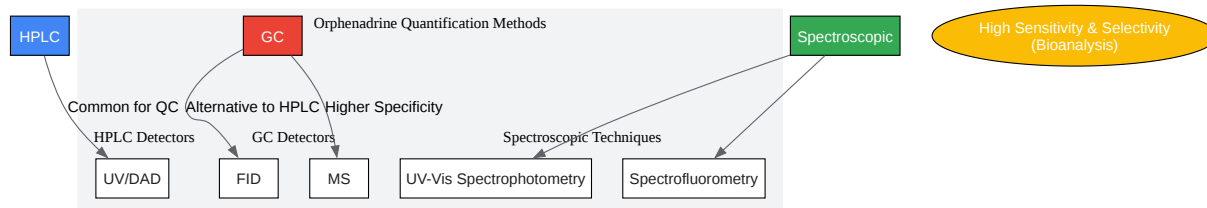
Visualizations

The following diagrams illustrate the experimental workflow and the logical relationships between the different quantification methods.



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Caption: General experimental workflow for the quantification of orphenadrine.



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Caption: Logical relationships between different orphenadrine quantification methods.

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References

- 1. Validated stability-indicating reversed-phase-HPLC method for simultaneous determination of orphenadrine citrate, caffeine and aspirin - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
- 3. pdfs.semanticscholar.org [pdfs.semanticscholar.org]
- 4. ijpbs.com [ijpbs.com]
- 5. Development and Validation of Chromatographic Methods for Simultaneous Determination of Paracetamol, Orphenadrine Citrate and Caffeine in Presence of P-aminophenol; Quantification of P-aminophenol Nephrotoxic Impurity Using LC-MS/MS - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. files.core.ac.uk [files.core.ac.uk]

- 7. Quantitative determination of diphenhydramine and orphenadrine in human serum by capillary gas chromatography - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. Pharmacokinetic study of orphenadrine using high-performance liquid chromatography-tandem mass spectrometry (HPLC-MS/MS) - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. researchgate.net [researchgate.net]
- 10. researchgate.net [researchgate.net]
- 11. A randomized single-dose, two-period crossover bioequivalence study of two fixed-dose Paracetamol/Orphenadrine combination preparations in healthy volunteers under fasted condition - PMC [pmc.ncbi.nlm.nih.gov]
- 12. researchgate.net [researchgate.net]
- 13. Spectrofluorometric determination of orphenadrine, dimenhydrinate, and cinnarizine using direct and synchronous techniques with greenness assessment - PMC [pmc.ncbi.nlm.nih.gov]
- 14. ema.europa.eu [ema.europa.eu]
- 15. database.ich.org [database.ich.org]
- 16. Bioanalytical method validation - Scientific guideline | European Medicines Agency (EMA) [ema.europa.eu]
- 17. academy.gmp-compliance.org [academy.gmp-compliance.org]
- 18. japsonline.com [japsonline.com]
- 19. ViewArticleDetail [ijpronline.com]
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